

Essential Safety and Handling Protocols for (-)-Lavandulol

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Compound of Interest

Compound Name: (-)-Lavandulol

CAS No.: 498-16-8

Cat. No.: B1235673

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for the handling of **(-)-Lavandulol**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans.

Personal Protective Equipment (PPE)

When handling **(-)-Lavandulol**, the use of appropriate personal protective equipment is crucial to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

PPE Category	Specification	Citation(s)
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	[1]
Skin Protection	- Chemical impermeable gloves (must be inspected prior to use). - Fire/flame resistant and impervious clothing.	[1]
Respiratory Protection	Use a full-face respirator if exposure limits are exceeded, or if irritation or other symptoms are experienced.	[1]

Operational Plan

A systematic approach to handling **(-)-Lavandulol** from receipt to disposal is critical for maintaining a safe laboratory environment.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store the container tightly closed in a dry, cool, and well-ventilated place.[1][2]
- Keep away from foodstuff containers, incompatible materials, heat, and all sources of ignition.[1][2]
- The storage area should have emergency exits and a risk-elimination area.[1]

2. Handling and Use:

- All handling should be conducted in a well-ventilated area, preferably within a chemical fume hood.[1]
- Wear the appropriate PPE as specified in the table above.

- Avoid contact with skin and eyes.[1]
- Prevent the formation of dust and aerosols.[1]
- Use non-sparking tools and take precautionary measures against static discharge to prevent fire.[1]
- Do not eat, drink, or smoke in the handling area.[3]

3. Spill Management:

- In case of a spill, evacuate personnel to a safe area and keep people away from and upwind of the spill.[1]
- Remove all sources of ignition.[1]
- Use spark-proof tools and explosion-proof equipment.[1]
- Prevent further leakage if it is safe to do so. Do not let the chemical enter drains.[1]
- Absorb the spill with an inert material (e.g., sand, diatomite) and collect it for disposal.[4]

4. First Aid Measures:

- After skin contact: Take off contaminated clothing immediately. Wash the affected area with soap and plenty of water. Consult a doctor.[1]
- After eye contact: Rinse with pure water for at least 15 minutes and consult a doctor.[1]
- If inhaled: Move to fresh air. If symptoms appear, get medical attention.[4]
- If swallowed: Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.[1]

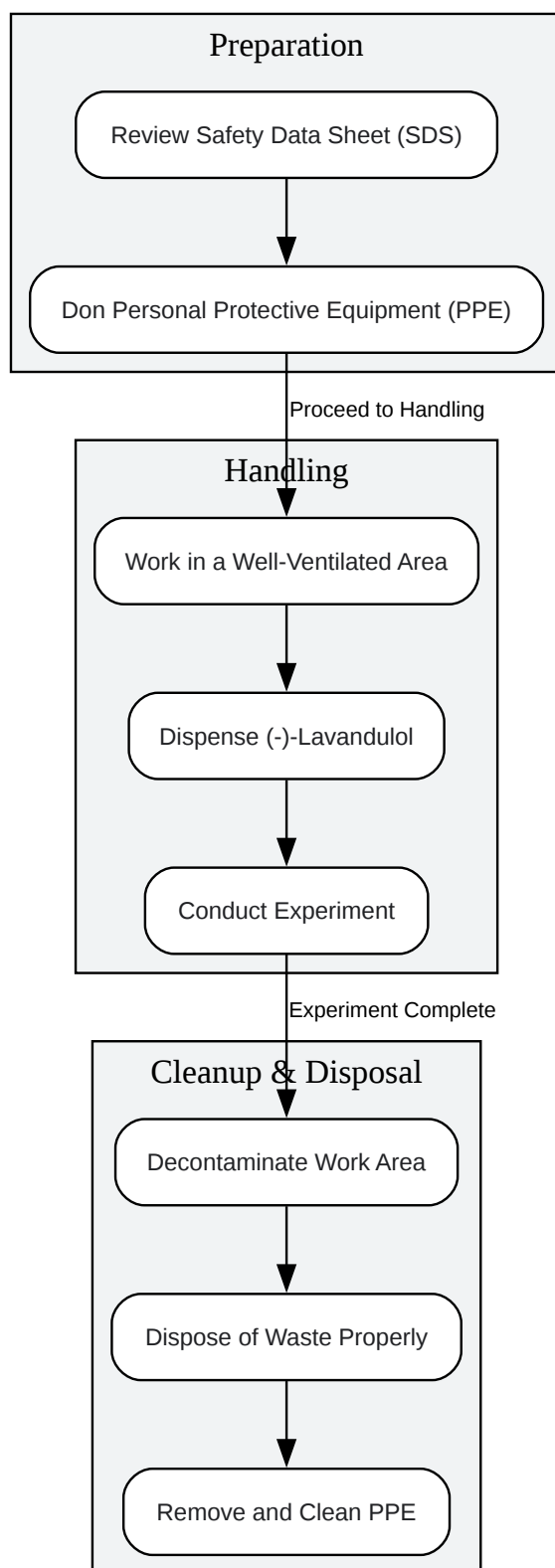
Disposal Plan

Proper disposal of **(-)-Lavandulol** and its containers is essential to prevent environmental contamination and comply with regulations.

- Collect waste material in suitable, closed containers labeled for chemical waste.[\[1\]](#)
- Discharge into the environment must be avoided.[\[1\]](#)
- Adhered or collected material should be promptly disposed of in accordance with appropriate local, state, and federal laws and regulations.[\[1\]](#)
- Dispose of contents and container to an approved waste disposal plant.[\[3\]](#)

Experimental Workflow

The following diagram illustrates the standard workflow for the safe handling of **(-)-Lavandulol** in a laboratory setting.



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Caption: Workflow for Safe Handling of **(-)-Lavandulol**.

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